

Molecular weight and formula of (4-Nitro-benzyl)-phosphonic acid

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Compound of Interest

Compound Name: (4-Nitro-benzyl)-phosphonic acid

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An In-depth Technical Guide to (4-Nitro-benzyl)-phosphonic acid

Introduction

(4-Nitro-benzyl)-phosphonic acid is an organophosphorus compound belonging to the broader class of arylphosphonic acids. These compounds are notable for the versatile properties of the phosphonic acid group ($-\text{PO}_3\text{H}_2$), which serves as a structural analog to the phosphate moiety found in many biological systems.^[1] This characteristic has led to the development of phosphonic acid-based compounds with a wide range of bioactive properties, including their use as enzyme inhibitors.^[1] In materials science, arylphosphonic acids are extensively utilized as linkers in the formation of metal-organic frameworks (MOFs) and for the functionalization of metal oxide surfaces due to their strong binding affinity.^[1] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and characterization of **(4-Nitro-benzyl)-phosphonic acid** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental properties of **(4-Nitro-benzyl)-phosphonic acid** are summarized in the tables below.

General Information

Property	Value
Chemical Formula	C ₇ H ₈ NO ₅ P[2][3]
Molecular Weight	217.12 g/mol [2][4][5]
IUPAC Name	(4-nitrophenyl)methylphosphonic acid[4]
CAS Number	1205-62-5[2][5]
Synonyms	p-Nitrobenzylphosphonic acid, [(4-Nitrophenyl)methyl]phosphonic acid[5]

Physical Data

Property	Value
Physical Form	Solid[5]
Melting Point	222-228 °C[5]

Spectroscopic Data

Technique	Characteristic Signals
¹ H NMR	Aromatic protons typically appear as a complex set of multiplets in the downfield region (δ 7.5-8.5 ppm).[1]
³¹ P NMR	A specific chemical shift characteristic of the phosphonic acid group, offering a wide chemical shift range that minimizes signal overlap.[1]
IR Spectroscopy	The P=O stretching vibration gives a strong, characteristic band between 1250 and 1150 cm ⁻¹ . The P-OH bonds result in broad absorption due to O-H stretching in the 3000-2500 cm ⁻¹ region. The nitro group is identified by two strong stretching vibrations.[1]

Experimental Protocols

The synthesis of **(4-Nitro-benzyl)-phosphonic acid** is typically achieved in a two-step process. The first step involves the formation of a phosphonate ester intermediate, diethyl (4-nitrobenzyl)phosphonate, via the Michaelis-Arbuzov reaction. The second step is the hydrolysis of this ester to the final phosphonic acid.

Synthesis of Diethyl (4-nitrobenzyl)phosphonate via Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction is a cornerstone in the formation of carbon-phosphorus bonds and involves the reaction of a trialkyl phosphite with an alkyl halide.^{[1][6]}

Materials:

- 4-Nitrobenzyl bromide
- Triethyl phosphite
- Anhydrous toluene (solvent)
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-nitrobenzyl bromide in anhydrous toluene under an inert atmosphere.
- Add triethyl phosphite to the solution. The reaction involves the nucleophilic attack of the phosphorus atom on the electrophilic benzylic carbon of the 4-nitrobenzyl bromide, forming a phosphonium salt intermediate.^{[1][6]}
- Heat the reaction mixture to reflux (typically between 120-160°C) for several hours.^[7] The displaced bromide anion then reacts via an S_N2 reaction on one of the ethyl carbons of the phosphonium salt, displacing the oxygen atom to give the desired diethyl (4-nitrobenzyl)phosphonate and ethyl bromide.^[6]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure diethyl (4-nitrobenzyl)phosphonate.

Hydrolysis of Diethyl (4-nitrobenzyl)phosphonate

The conversion of the phosphonate ester to the phosphonic acid is most commonly achieved under strong acidic conditions.[\[1\]](#)

Materials:

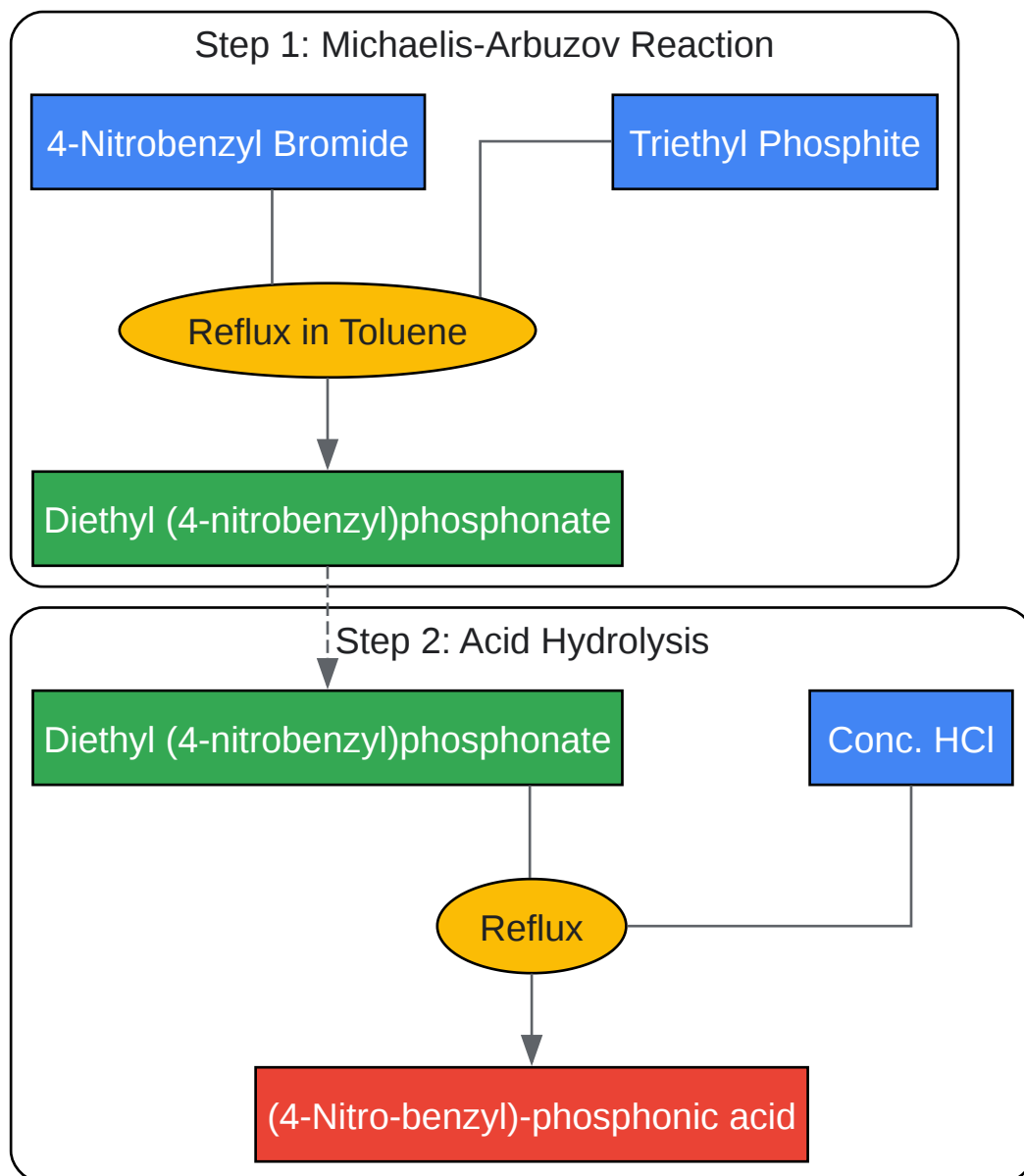
- Diethyl (4-nitrobenzyl)phosphonate
- Concentrated hydrochloric acid (35-37%)[\[8\]](#)
- Toluene

Procedure:

- In a round-bottom flask, add diethyl (4-nitrobenzyl)phosphonate to a sufficient volume of concentrated hydrochloric acid.
- Heat the mixture to reflux for 1 to 12 hours.[\[8\]](#)
- After the reaction is complete (monitored by TLC or NMR), cool the solution to room temperature.
- Remove the excess hydrochloric acid and water by distillation under reduced pressure.
- To remove the last traces of water, add toluene and perform an azeotropic distillation.[\[8\]](#)
- The resulting solid is **(4-Nitro-benzyl)-phosphonic acid**, which can be further dried in a desiccator over P_2O_5 if necessary.[\[8\]](#)

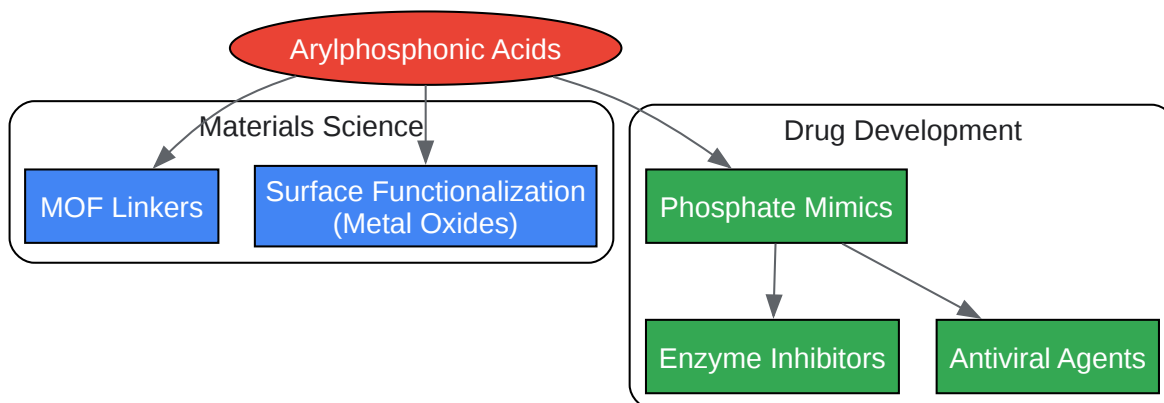
Synthesis and Application Workflows

The following diagrams illustrate the synthesis workflow for **(4-Nitro-benzyl)-phosphonic acid** and the general applications of arylphosphonic acids.



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Caption: Synthesis workflow for **(4-Nitro-benzyl)-phosphonic acid**.



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Caption: General applications of arylphosphonic acids.

Applications in Research and Development

Arylphosphonic acids, including **(4-Nitro-benzyl)-phosphonic acid**, are valuable compounds in several areas of research.

- **Materials Science:** The phosphonic acid group has a strong affinity for metal oxides, making these compounds ideal for modifying surfaces.^[1] They are also widely used as organic linkers to connect metal ions, forming coordination polymers or Metal-Organic Frameworks (MOFs) which have applications in gas storage, catalysis, and luminescence.^[1]
- **Drug Development:** The phosphonic acid moiety is a structural analog of the phosphate group.^[1] This allows phosphonic acid-containing molecules to act as mimics of naturally occurring phosphates, leading to their use in the development of enzyme inhibitors, antiretroviral drugs, and antibiotics.^{[1][9][10]}

Safety Information

(4-Nitro-benzyl)-phosphonic acid is classified as harmful if swallowed (Acute Toxicity 4, Oral).^{[2][4][5]} Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling

this compound. Work should be conducted in a well-ventilated area or a fume hood. In case of ingestion, medical attention should be sought immediately.[2]

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